

# A Comparative Durability Analysis of Coatings: Pigment Red 104 vs. Lead-Free Alternatives

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## Compound of Interest

Compound Name: *C.I. Pigment Red 104*

Cat. No.: *B3228590*

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Introduction: Pigment Red 104, commonly known as Molybdate Orange, has long been a benchmark in the coatings industry for its brilliant color, high opacity, and exceptional durability. [1][2] However, due to the presence of lead and hexavalent chromium, its use is increasingly restricted due to significant health and environmental concerns.[2][3] This has driven the development of lead-free alternative pigments. This guide provides an objective comparison of the durability of coatings formulated with Pigment Red 104 against those using modern lead-free alternatives, supported by performance data and standardized experimental protocols. The primary challenge remains in finding a single pigment that can replace the unique combination of performance and cost-effectiveness of lead chromates, often necessitating formulations with multiple pigments.[2][3]

## Quantitative Durability Data

The durability of a pigment in a coating system is primarily assessed by its lightfastness and weather resistance. Lightfastness refers to a pigment's ability to resist color change upon exposure to light, while weather resistance encompasses its resilience to the combined effects of sunlight, moisture, and temperature.

The following table summarizes the durability performance of Pigment Red 104 and several high-performance lead-free alternatives.

Pigment Class	C.I. Name	Lightfastness (Masstone) <sup>1</sup>	Weather Fastness (Masstone) <sup>2</sup>	Key Properties
Lead Molybdate	Pigment Red 104	Excellent	Excellent	High opacity, brilliant color, excellent durability, low cost. <a href="#">[1]</a> <a href="#">[2]</a>
Bismuth Vanadate	Pigment Yellow 184	8 (Excellent)	5 (Excellent)	Bright greenish-yellow, excellent weather/chemical resistance, high opacity. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
DPP	Pigment Orange 73	8 (Excellent)	5 (Excellent)	Brilliant orange, high chroma, exceptional lightfastness. <a href="#">[7]</a> <a href="#">[8]</a>
Isoindolinone	Pigment Yellow 110	7-8 (Excellent)	4-5 (Very Good - Excellent)	Reddish-yellow, good transparency, excellent lightfastness. <a href="#">[9]</a> <a href="#">[10]</a>
Isoindoline	Pigment Yellow 139	6-7 (Very Good)	4 (Very Good)	Warm, reddish-yellow, good durability, often used to replace chrome yellow. <a href="#">[9]</a> <a href="#">[11]</a>

<sup>1</sup> Lightfastness Scale: 8 = Highest (Excellent), 1 = Lowest. Based on the Blue Wool Scale.<sup>2</sup> Weather Fastness Scale: 5 = Highest (Excellent), 1 = Lowest. Based on a graded scale of color change after exposure. Note: Data is compiled from multiple technical sources and may not be

directly comparable due to variations in testing conditions. Pigment Red 104 is consistently rated as "Excellent," serving as the industry benchmark.

## Experimental Protocols: Accelerated Weathering

To assess and compare the durability of coating formulations, accelerated weathering tests are employed. These tests simulate long-term outdoor exposure in a controlled laboratory setting. The most common protocols are ASTM D4587 and ISO 16474-3.[12][13]

**Objective:** To evaluate the resistance of coatings to degradation caused by environmental factors like sunlight (UV radiation), heat, and moisture.[14][15]

**Apparatus:**

- **Fluorescent UV and Condensation Chamber:** An apparatus equipped with fluorescent lamps (typically UVA-340 to simulate sunlight below 340 nm), a heated water pan for condensation, and controls for temperature and cycle timing.[16]

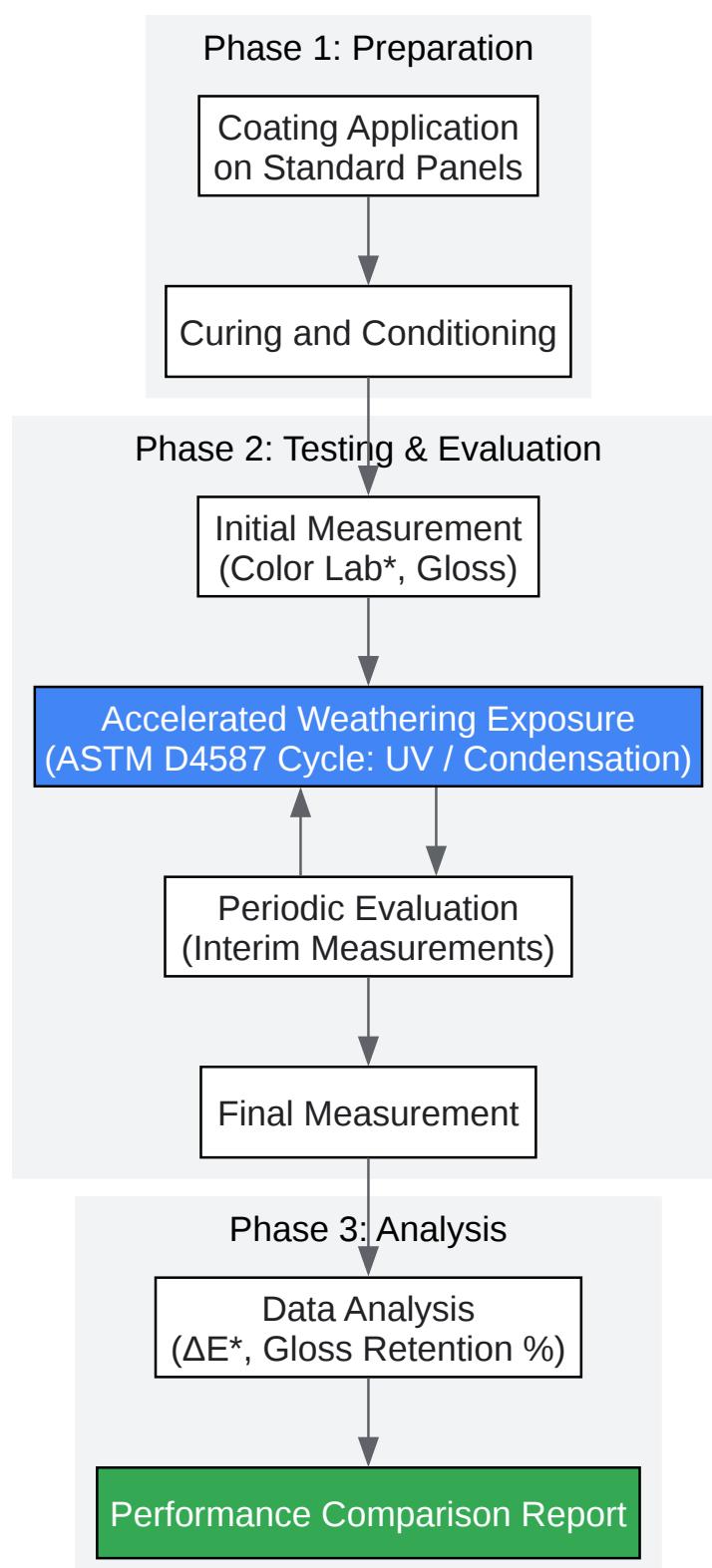
**Methodology (Based on ASTM D4587):**

- **Specimen Preparation:** Coatings are applied to standardized panels (e.g., steel or aluminum) at a uniform film thickness and cured according to manufacturer specifications.
- **Initial Measurement:** Before exposure, the color (using a spectrophotometer per CIELAB Lab\* scale) and gloss (using a gloss meter) of each panel are measured and recorded.
- **Exposure Cycle:** The prepared panels are placed in the weathering chamber and subjected to alternating cycles of UV radiation and moisture. A typical cycle is:
  - **UV Exposure:** 8 hours of UV irradiation at a controlled black panel temperature of 60°C. [17]
  - **Condensation:** 4 hours of condensation (darkness) at a black panel temperature of 50°C. [17]
- **Test Duration:** The total exposure time can range from 250 to over 1000 hours, depending on the coating's intended application and required performance level.[17]

- Evaluation: Panels are periodically removed and inspected. The color and gloss are re-measured. Degradation is quantified by:
  - Color Change ( $\Delta E^*$ ): The calculated total color difference.
  - Gloss Retention: The percentage of the initial gloss that is retained.
  - Visual Assessment: Checking for physical defects such as chalking, cracking, or blistering.  
[\[15\]](#)

## Visualization of Experimental Workflow

The logical flow of the accelerated weathering test protocol is crucial for ensuring repeatable and comparable results. The diagram below illustrates this workflow.



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Caption: Accelerated Weathering Testing Workflow.

## Conclusion

The data indicates that while Pigment Red 104 offers outstanding durability, high-performance lead-free alternatives have been developed that provide comparable performance in demanding applications.[\[18\]](#)

- Bismuth Vanadate (PY184) stands out as a premier inorganic alternative, delivering excellent weather and chemical resistance, making it a suitable replacement in many high-performance coatings, including automotive applications.[\[5\]](#)[\[6\]](#)
- High-performance organic pigments, such as those from the DPP and Isoindolinone classes, offer brilliant chroma and excellent lightfastness, rivaling traditional pigments.[\[7\]](#)[\[10\]](#) They are often combined with opaque inorganic pigments to achieve a balance of color, opacity, and durability.[\[3\]](#)

For researchers and formulators, the selection of a lead-free alternative will depend on the specific requirements of the application, including the desired color space, opacity, and the severity of environmental exposure. While a direct 1:1 replacement for Pigment Red 104 is challenging, a systematic approach using combinations of modern inorganic and organic pigments can achieve coatings with high durability and safety, meeting both performance standards and regulatory requirements.[\[3\]](#)[\[18\]](#)

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